

Tridecanoic acid, sodium salt (1:1) molecular structure and weight.

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Compound of Interest

Compound Name: Tridecanoic acid, sodium salt (1:1)

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An In-depth Technical Guide on Tridecanoic Acid, Sodium Salt (1:1)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and weight of **Tridecanoic acid, sodium salt (1:1)**, a compound of interest in various research and development applications.

Quantitative Molecular Data

The following table summarizes the key quantitative properties of **Tridecanoic acid, sodium salt (1:1)**.

Property	Value	Source
Molecular Formula	$C_{13}H_{25}NaO_2$	[1] [2]
Molecular Weight	237.33 g/mol	[1] [3]
Alternate Molecular Formula	$C_{13}H_{26}O_2.Na$	[3] [4]
Alternate Molecular Weight	236.33 g/mol	[1] [2]

Molecular Structure Visualization

The molecular structure of **Tridecanoic acid, sodium salt (1:1)** consists of a thirteen-carbon aliphatic chain of tridecanoic acid where the carboxylic acid proton is replaced by a sodium ion, forming an ionic bond. This structure is visualized in the following diagram.

Caption: Molecular Structure of **Tridecanoic Acid, Sodium Salt (1:1)**.

Experimental Protocols

While this document focuses on the fundamental molecular properties, any experimental determination of these values would typically involve the following standard methodologies:

- **Mass Spectrometry:** To determine the molecular weight, techniques such as Electrospray Ionization Mass Spectrometry (ESI-MS) or Matrix-Assisted Laser Desorption/Ionization (MALDI) would be employed. The sample would be dissolved in a suitable solvent and introduced into the mass spectrometer. The instrument would then measure the mass-to-charge ratio of the resulting ions, allowing for the precise determination of the molecular weight.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** To confirm the molecular structure, ^1H and ^{13}C NMR spectroscopy would be utilized. The sample would be dissolved in a deuterated solvent, and the NMR spectra would be acquired. The chemical shifts, coupling constants, and integration of the peaks in the spectra would provide detailed information about the connectivity of the atoms in the molecule, confirming the presence of the thirteen-carbon chain and the carboxylate group.

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